

Fmoc-D-cyclohexylglycine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-D-Chg-OH

Cat. No.: B557714

[Get Quote](#)

Introduction

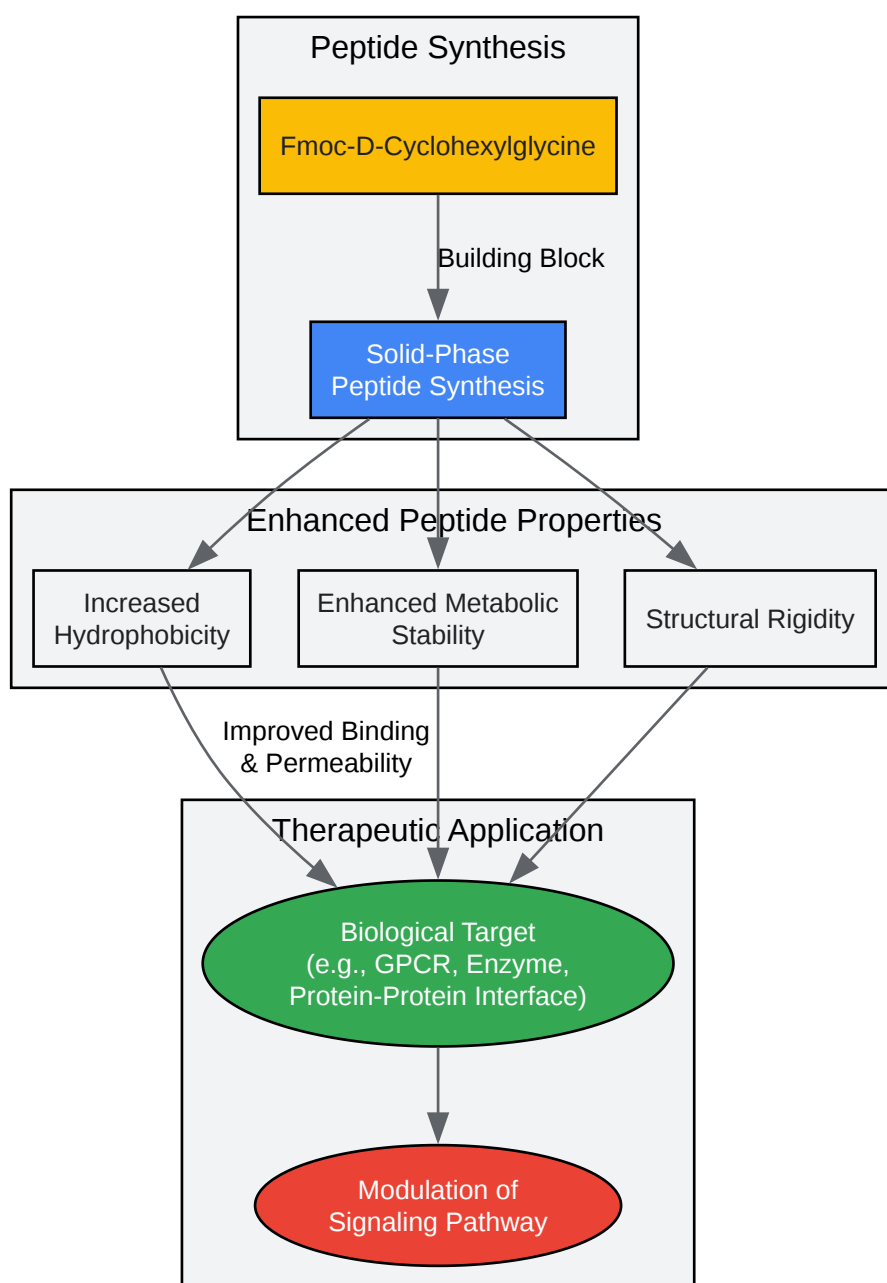
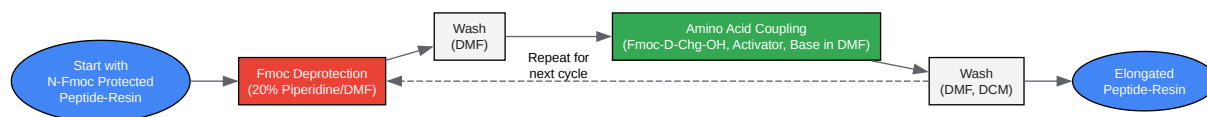
Fmoc-D-cyclohexylglycine is a non-proteinogenic amino acid derivative that serves as a critical building block in solid-phase peptide synthesis (SPPS). Its unique structural features, particularly the bulky and hydrophobic cyclohexyl side chain, make it a valuable component in the design of novel peptides for therapeutic and research applications. The 9-fluorenylmethoxycarbonyl (Fmoc) protecting group on the alpha-amino group allows for its controlled and sequential incorporation into a growing peptide chain under mild basic conditions, a hallmark of Fmoc-based SPPS. This guide provides an in-depth overview of the structure, properties, and applications of Fmoc-D-cyclohexylglycine for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Fmoc-D-cyclohexylglycine is characterized by a cyclohexyl group attached to the alpha-carbon of the glycine backbone. The amino group is protected by the Fmoc moiety.

Molecular Formula: $C_{23}H_{25}NO_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

Structure:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bioactive Peptides: Synthesis, Sources, Applications, and Proposed Mechanisms of Action - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis of bioactive and stabilized cyclic peptides by macrocyclization using C(sp³)–H activation - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 3. Peptide Therapeutics: Unveiling the Potential against Cancer—A Journey through 1989 | MDPI [mdpi.com]
- To cite this document: BenchChem. [Fmoc-D-cyclohexylglycine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557714#fmoc-d-cyclohexylglycine-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com